

Unveiling the Antiviral Potential of 9-Methylstreptimidone: A Technical Guide

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Compound of Interest

Compound Name: 5-Hydroxy-9-methylstreptimidone

Cat. No.: B1243351

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Disclaimer: This technical guide focuses on the antiviral activity of 9-methylstreptimidone. Extensive research has yielded no specific information regarding the antiviral properties of "**5-Hydroxy-9-methylstreptimidone**." It is presumed that the intended subject of inquiry is 9-methylstreptimidone, a related compound for which scientific data is available.

Executive Summary

9-Methylstreptimidone, a glutarimide antibiotic isolated from *Streptomyces* species, has demonstrated notable antiviral activity against a range of RNA viruses. This document provides a comprehensive overview of its antiviral properties, mechanism of action, and the experimental methodologies used for its evaluation. The primary antiviral mechanism of 9-methylstreptimidone is attributed to its ability to induce interferon, a key component of the innate immune system. This guide is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this compound.

Quantitative Antiviral and Cytotoxicity Data

The available quantitative data for the antiviral activity and toxicity of 9-methylstreptimidone is summarized below. The data is derived from in vitro and in vivo studies.

Virus	Assay Type	Cell Line/System	Parameter	Value	Reference
Poliovirus	In vitro	Not specified	MIC	0.02 µg/mL	[1]
Vesicular Stomatitis Virus (VSV)	In vitro	Not specified	MIC	0.02 µg/mL	[1]
Newcastle Disease Virus (NDV)	In vitro	Not specified	MIC	0.02 µg/mL	[1]
Influenza A2 (H2N2) virus (mouse-adapted)	In vivo	Mice	Therapeutic Index	60	[2] [3]

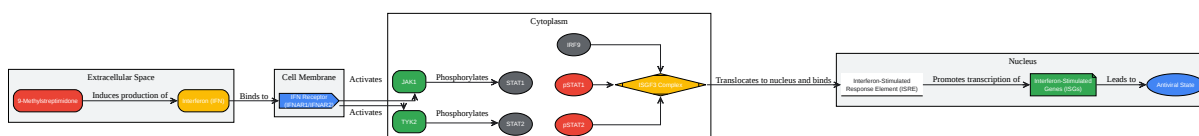
Note: MIC (Minimum Inhibitory Concentration) represents the lowest concentration of the compound that inhibits the visible growth of the virus. The therapeutic index in the in vivo study was calculated as the ratio of the 50% lethal dose (LD50) to the minimal effective dose.

Mechanism of Action: Interferon Induction

The primary mechanism underlying the antiviral activity of 9-methylstreptimidone is the induction of interferon.[\[2\]](#)[\[3\]](#) Studies in mice infected with influenza A2 virus revealed that prophylactic administration of 9-methylstreptimidone led to the production of a potent virus-inhibitory factor in the lungs and sera, which was identified as interferon.[\[2\]](#)[\[3\]](#) This induction of interferon suggests that 9-methylstreptimidone stimulates the host's innate immune response to combat viral infections.

Interferon Signaling Pathway

The induction of interferon by 9-methylstreptimidone likely triggers the Janus kinase and signal transducer and activator of transcription (JAK-STAT) signaling pathway. A simplified representation of this pathway is provided below.



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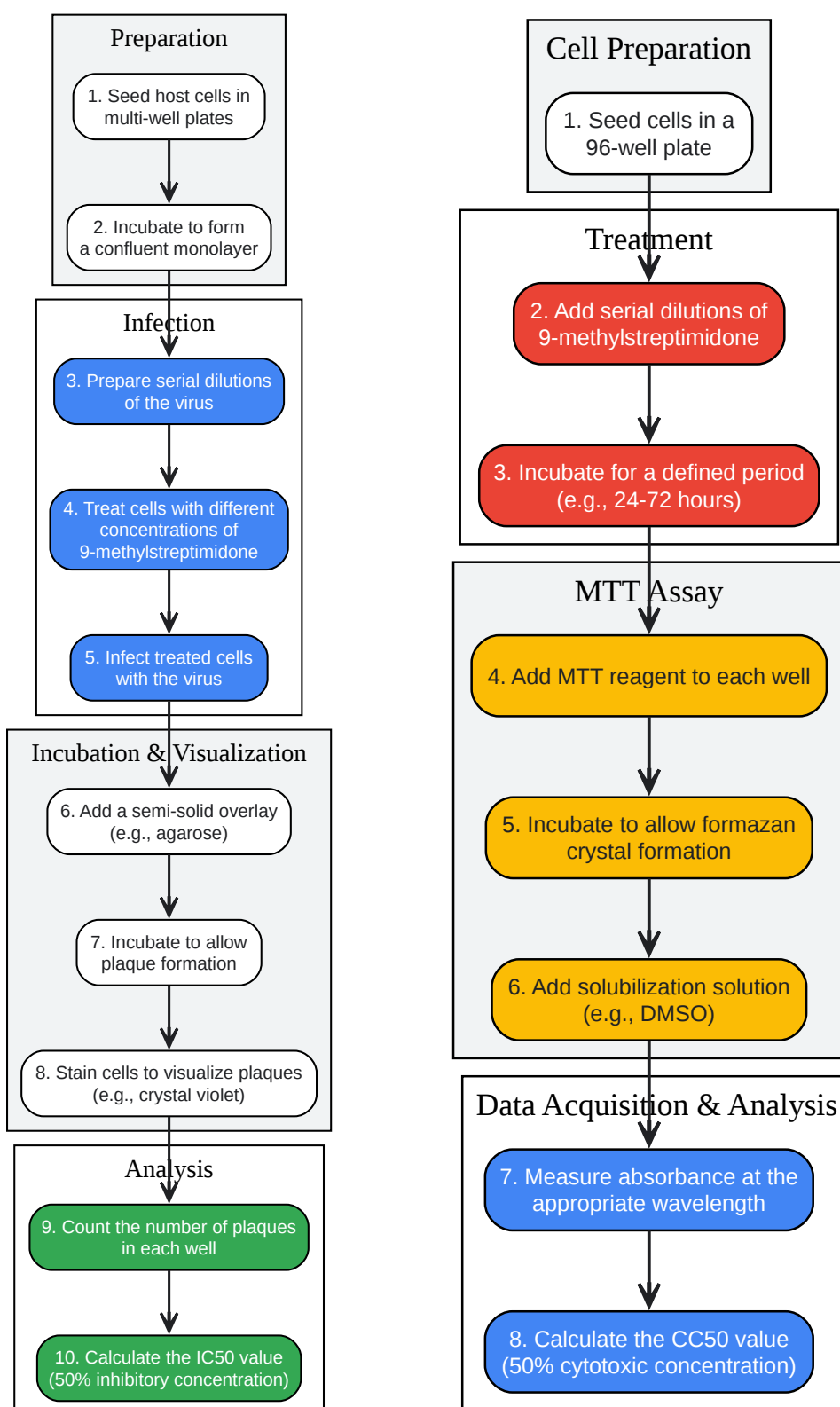
Interferon signaling pathway induced by 9-methylstreptimidone.

Experimental Protocols

Detailed experimental protocols for the antiviral and cytotoxicity assays specific to 9-methylstreptimidone are not fully available in the public domain. However, based on the published research, the following are generalized methodologies that are likely to have been employed.

In Vitro Antiviral Activity Assay (Plaque Reduction Assay)

A plaque reduction assay is a standard method to determine the concentration of an antiviral compound that inhibits virus replication.



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